

Physical and chemical properties of Ethyl 2-(2-Bromoethyl)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(2-Bromoethyl)benzoate

Cat. No.: B171905

[Get Quote](#)

An In-depth Technical Guide to Ethyl 2-(2-Bromoethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Ethyl 2-(2-Bromoethyl)benzoate**, a versatile reagent in organic synthesis. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other areas of chemical research.

Core Physical and Chemical Properties

Ethyl 2-(2-Bromoethyl)benzoate is a pale yellow oil that serves as a key intermediate in various synthetic pathways. Its molecular structure, featuring both an ester and a bromoethyl group, allows for a range of chemical transformations.

Table 1: Identifiers and Molecular Properties

Property	Value	Source
CAS Number	179994-91-3	
Molecular Formula	C ₁₁ H ₁₃ BrO ₂	
Molecular Weight	257.12 g/mol	
Appearance	Pale yellow oil	

Table 2: Spectroscopic Data

Type	Data	Source
¹ H NMR (300 MHz, CDCl ₃)	δ (ppm): 7.96 (d, J=7.5 Hz, 1H), 7.45 (t, J=7.5 Hz, 1H), 7.27-7.39 (m, 2H), 4.38 (q, J=6.9 Hz, 2H), 3.64 (t, J=6.9 Hz, 2H), 3.50 (t, J=6.9 Hz, 2H), 1.41 (t, J=6.9 Hz, 3H)	

Experimental Protocols

Synthesis of Ethyl 2-(2-Bromoethyl)benzoate from 3,4-dihydro-1H-2-benzopyran-1-one

This protocol details the synthesis of **Ethyl 2-(2-Bromoethyl)benzoate** from 3,4-dihydro-1H-2-benzopyran-1-one.

Materials:

- 3,4-dihydro-1H-2-benzopyran-1-one (1.5 g, 10.0 mmol)
- Carbon tetrachloride (15 mL)
- Phosphorus tribromide (1.05 mL, 11.0 mmol)
- Bromine (0.62 mL, 12 mmol)

- Ethanol (10 mL)
- Dichloromethane (50 mL)
- Water (20 mL)
- Brine (10 mL)
- Sodium sulfate
- Silica for chromatography
- Ethyl acetate
- Heptanes

Procedure:

- A solution of 3,4-dihydro-1H-2-benzopyran-1-one in carbon tetrachloride is cooled in an ice-water bath.
- Phosphorus tribromide and bromine are slowly added to the cooled solution.
- The mixture is stirred at room temperature for 16 hours.
- The resulting orange suspension is then heated to 60°C and stirred for 3 hours.
- The red mixture is cooled, and ethanol is slowly added at 0°C.
- The reaction mixture is stirred for one hour.
- The mixture is partitioned between dichloromethane and water.
- The organic phase is separated, washed with brine, dried over sodium sulfate, and concentrated under reduced pressure.
- The residue is purified by silica chromatography, eluting with a mixture of ethyl acetate and heptanes (0 to 10%) to yield **Ethyl 2-(2-Bromoethyl)benzoate** as a pale yellow oil (2.0 g, 78% yield).

Chemical Reactivity and Potential Applications

The presence of the bromoethyl group makes **Ethyl 2-(2-Bromoethyl)benzoate** a valuable substrate for nucleophilic substitution reactions. This reactivity allows for the introduction of the 2-(ethoxycarbonyl)phenethyl moiety into various molecules.

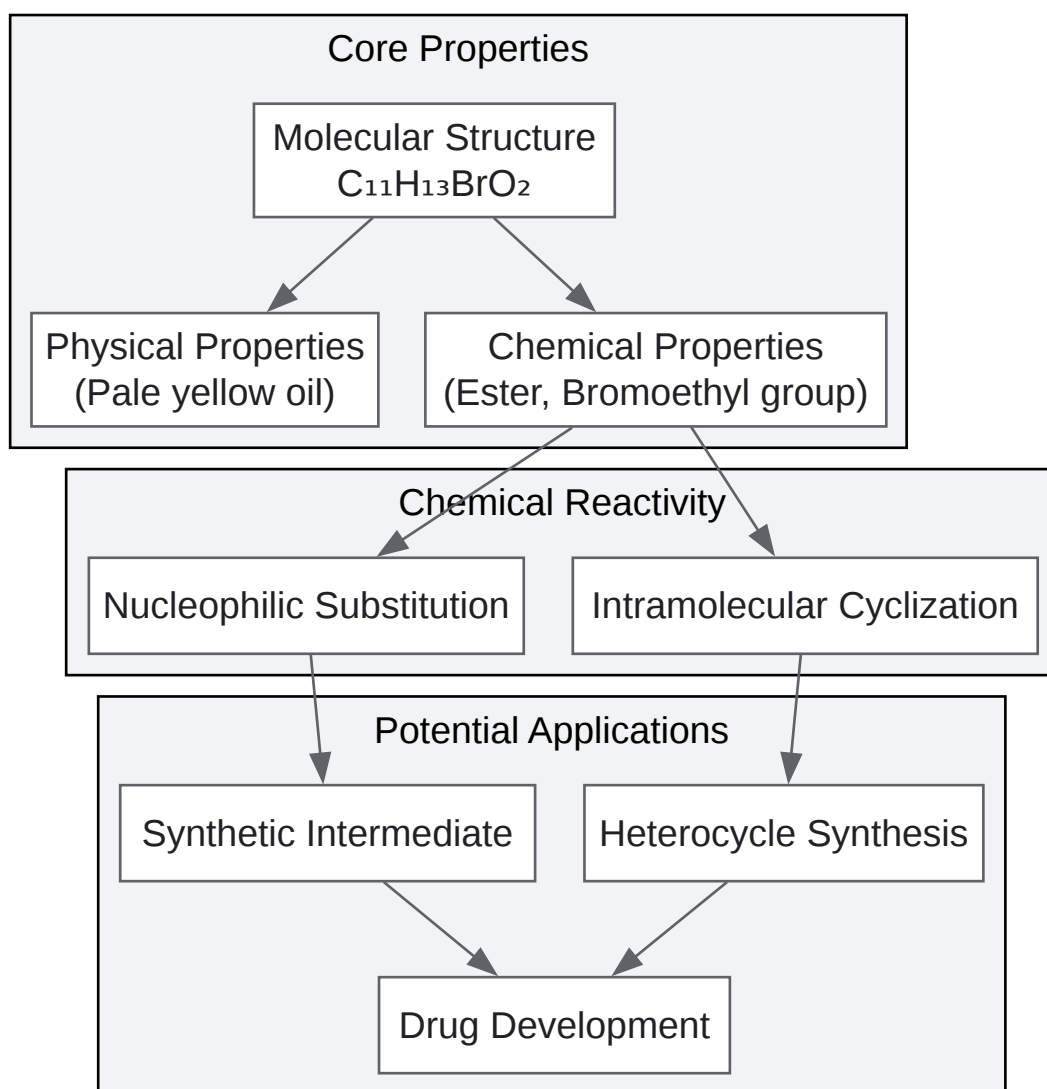
One significant application is its potential use in intramolecular cyclization reactions to form heterocyclic compounds. For instance, treatment with a suitable base could lead to the formation of isochroman-1-one. This type of reaction is fundamental in the synthesis of various natural products and pharmaceutical agents.

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **Ethyl 2-(2-Bromoethyl)benzoate**.



[Click to download full resolution via product page](#)

Caption: Properties, reactivity, and applications of the compound.

- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 2-(2-Bromoethyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b171905#physical-and-chemical-properties-of-ethyl-2-2-bromoethyl-benzoate\]](https://www.benchchem.com/product/b171905#physical-and-chemical-properties-of-ethyl-2-2-bromoethyl-benzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com